

# Method Development for the Quantification of Filgotinib: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Filgotinib-d4*

Cat. No.: *B15613052*

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## Introduction

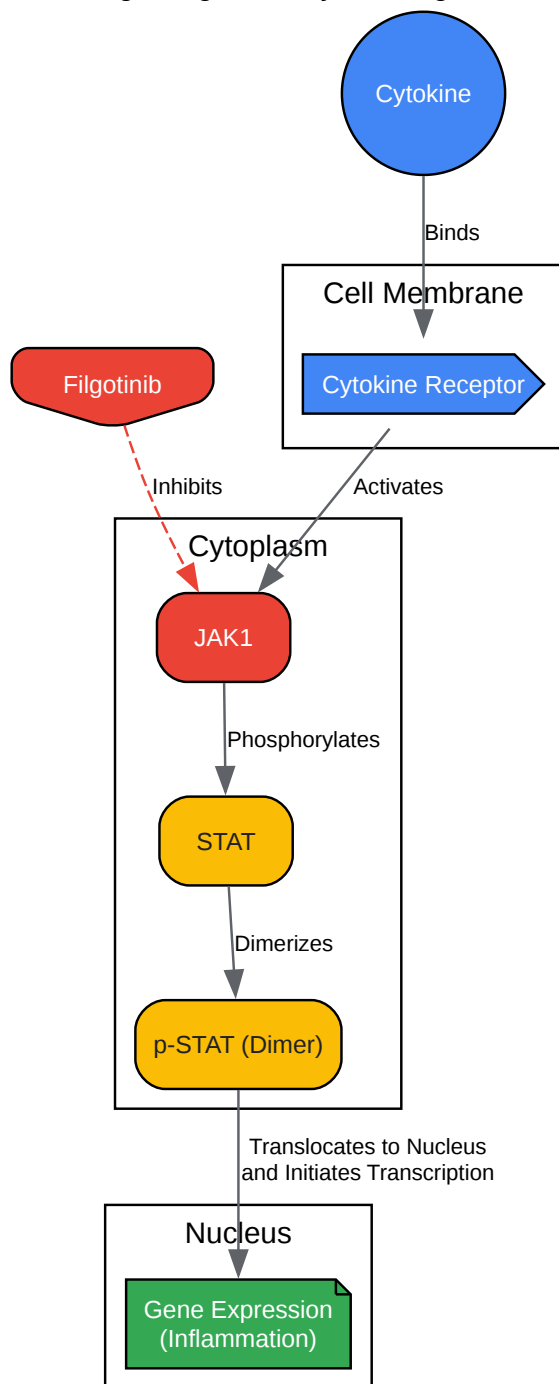
Filgotinib is an orally administered, selective inhibitor of Janus kinase 1 (JAK1) that is used in the treatment of rheumatoid arthritis.[1][2][3] The quantification of Filgotinib in biological matrices is essential for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence studies. This document provides detailed application notes and protocols for the determination of Filgotinib in various biological samples using High-Performance Liquid Chromatography (HPLC) with UV detection and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Filgotinib is metabolized to an active metabolite, GS-829845, which also possesses inhibitory activity against JAK1.[4][5] Therefore, the simultaneous quantification of both Filgotinib and its active metabolite is often necessary for a comprehensive pharmacokinetic assessment.

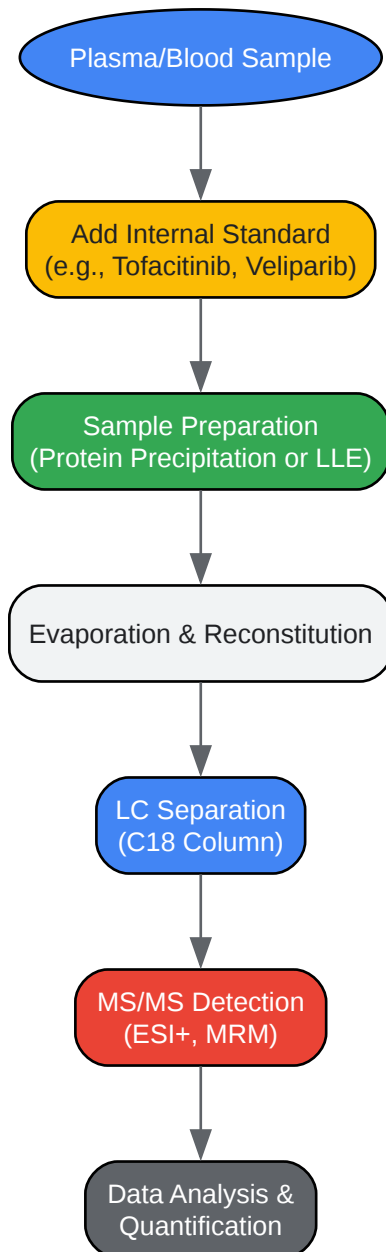
## Signaling Pathway of Filgotinib

Filgotinib selectively inhibits JAK1, a key enzyme in the JAK-STAT signaling pathway. This pathway is crucial for the signaling of numerous cytokines and growth factors involved in inflammation and immune responses. By inhibiting JAK1, Filgotinib modulates the signaling of pro-inflammatory cytokines.

## JAK-STAT Signaling Pathway and Filgotinib Inhibition



## General Workflow for LC-MS/MS Quantification of Filgotinib



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